

# solubility and melting point of 2-Hydroxy-5-methylisophthalaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxy-5-methylisophthalaldehyde

Cat. No.: B1214215

[Get Quote](#)

An In-depth Technical Guide on the Core Properties of **2-Hydroxy-5-methylisophthalaldehyde**

## Introduction

**2-Hydroxy-5-methylisophthalaldehyde**, with the chemical formula  $C_9H_8O_3$ , is an organic compound that serves as a significant building block in various chemical syntheses. Structurally, it is a derivative of isophthalaldehyde featuring both a hydroxyl and a methyl functional group attached to the benzene ring. This substitution pattern imparts specific chemical reactivity and physical properties that are of interest to researchers and professionals in materials science and drug development. A thorough understanding of its fundamental physicochemical properties, namely its melting point and solubility, is paramount for its effective utilization in these fields. This technical guide provides a detailed overview of these characteristics and outlines the standardized experimental protocols for their determination.

## Physicochemical Properties

The core physicochemical properties of **2-Hydroxy-5-methylisophthalaldehyde** are detailed in the tables below. These properties are essential for predicting the compound's behavior in various experimental and industrial settings.

## Melting Point

The melting point of a crystalline solid is a critical physical constant that indicates its purity. A sharp and defined melting range is characteristic of a pure compound.

Property	Value
Melting Point	128-130 °C[1]
Melting Point	129.0 to 133.0 °C

## Solubility

Solubility is defined as the ability of a solute to dissolve in a solvent, forming a homogeneous solution. The solubility profile of **2-Hydroxy-5-methylisophthalaldehyde** has been qualitatively described.

Solvent	Solubility
Water	Insoluble[2]
Organic Solvents	Soluble[2]

Note: While comprehensive quantitative solubility data in a wide array of organic solvents are not extensively available in the public domain, a general experimental protocol for qualitative solubility assessment is provided in the subsequent section.

## Experimental Protocols

The precise and accurate determination of melting point and solubility is a cornerstone of chemical characterization. The following sections provide detailed methodologies for these essential experiments.

### Determination of Melting Point

The melting point of **2-Hydroxy-5-methylisophthalaldehyde** can be reliably determined using established laboratory techniques. The capillary method, as detailed in the United States Pharmacopeia (USP) General Chapter <741>, is a widely accepted standard.[3]

#### Principle

A minuscule, finely powdered sample of the substance is introduced into a capillary tube and subjected to controlled heating. The temperature range over which the solid transitions to a liquid is recorded as the melting point.

#### Apparatus

- Melting point apparatus (e.g., Thiele tube with a liquid bath or a digital melting point instrument)
- Capillary tubes (sealed at one end)
- Calibrated thermometer
- Mortar and pestle

#### Procedure (Capillary Method)

- **Sample Preparation:** A small quantity of **2-Hydroxy-5-methylisophthalaldehyde** is triturated to a fine powder using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to ensure the sample is compacted into the sealed end, aiming for a sample height of 2-4 mm.
- **Apparatus Setup:** The packed capillary tube is inserted into the heating block of the melting point apparatus or affixed to the thermometer within a Thiele tube, ensuring the thermometer bulb is aligned with the sample.
- **Heating:** The apparatus is heated at a consistent and slow rate, typically 1-2 °C per minute, especially near the expected melting point.<sup>[4][5]</sup>
- **Observation and Recording:** The temperature at which the first sign of liquid formation is observed (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are meticulously recorded. This temperature interval constitutes the melting range.<sup>[4][5]</sup>

## Determination of Solubility (Qualitative)

A systematic approach to qualitative solubility analysis can be employed to characterize the solubility of **2-Hydroxy-5-methylisophthalaldehyde** across a spectrum of solvents.

### Principle

A predetermined quantity of the solute is introduced into a specific volume of the solvent. The mixture is then agitated, and the degree of dissolution is visually assessed.

### Apparatus

- Test tubes equipped with stoppers
- Vortex mixer or mechanical shaker
- Graduated cylinders or calibrated pipettes
- Spatula

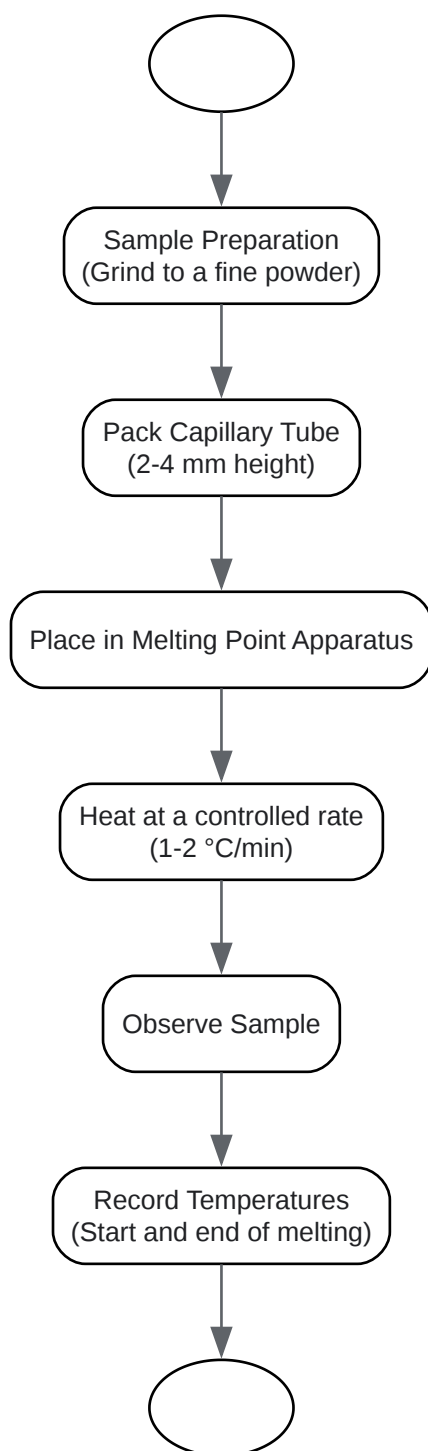
### Procedure

- **Solvent Dispensing:** A precise volume of the chosen solvent (e.g., 1 mL) is dispensed into a clean, dry test tube.
- **Solute Addition:** A small, accurately weighed amount of **2-Hydroxy-5-methylisophthalaldehyde** (e.g., 10 mg) is added to the test tube.
- **Agitation:** The test tube is securely stoppered and subjected to vigorous agitation using a vortex mixer or by manual shaking for a defined duration (e.g., 1-2 minutes) to facilitate dissolution.
- **Observation:** The mixture is allowed to settle, and a careful visual inspection is made for the presence of any undissolved solid material.
- **Classification:** The solubility is categorized based on the visual observation:
  - Soluble: Complete dissolution with no visible solid particles.

- Slightly Soluble: A noticeable amount of the solid has dissolved, but some undissolved particles remain.
- Insoluble: The bulk of the solid material remains undissolved.
- This procedure should be systematically repeated with a variety of solvents exhibiting a range of polarities (e.g., water, ethanol, acetone, dichloromethane, hexane) to establish a comprehensive solubility profile.

## Visualizations

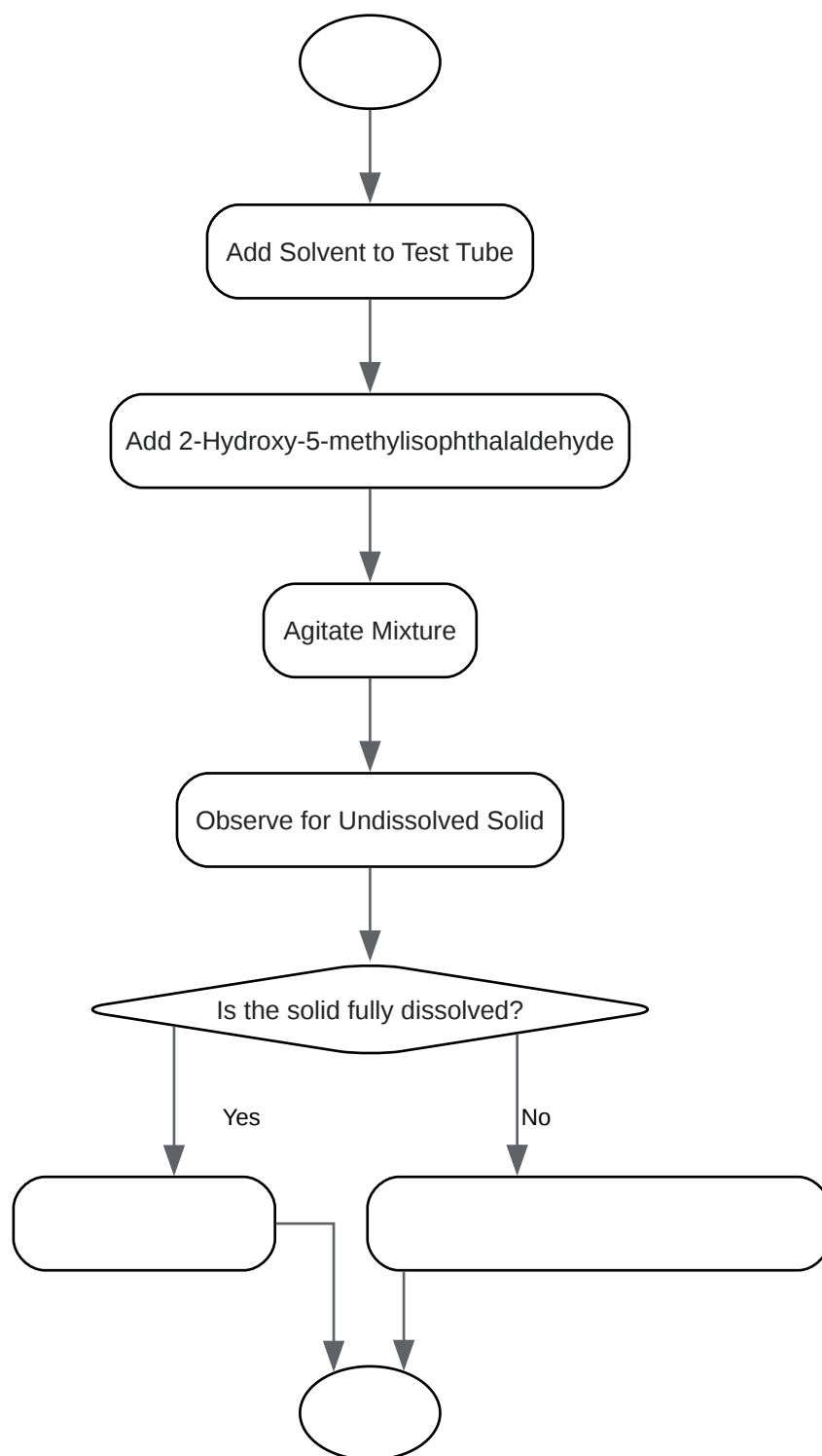
### Experimental Workflow for Melting Point Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting point of a solid organic compound.

## Logical Flow for Qualitative Solubility Testing



[Click to download full resolution via product page](#)

Caption: Logical workflow for the qualitative determination of solubility.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Hydroxy-5-methyl-1,3-benzenedicarboxaldehyde 97 7310-95-4 [sigmaaldrich.com]
- 2. Page loading... [guidechem.com]
- 3. uspbpep.com [uspbpep.com]
- 4. chem.ucalgary.ca [chem.ucalgary.ca]
- 5. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- To cite this document: BenchChem. [solubility and melting point of 2-Hydroxy-5-methylisophthalaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214215#solubility-and-melting-point-of-2-hydroxy-5-methylisophthalaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)